

# Misunderstanding of Koavone's Application in Scientific Research

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## Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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An extensive review of available data reveals that **Koavone** is an aromachemical, primarily utilized as a fragrance ingredient in the perfume and cosmetics industries.<sup>[1][2][3][4][5]</sup> It is not a compound intended for or used in pharmaceutical research, drug development, or applications involving cellular signaling pathways. The initial request to compare its cost-effectiveness with other methods in a research context appears to stem from a misunderstanding of its properties and applications.

**Koavone**, a product of International Flavors & Fragrances (IFF), is characterized by its woody, floral, and amber scent profile.<sup>[1][6][7]</sup> Its chemical formula is C<sub>12</sub>H<sub>22</sub>O, and it is also known by the name (Z)-woody amylene.<sup>[1][8]</sup> The primary function of **Koavone** is to impart or enhance fragrance in consumer products such as perfumes, soaps, and lotions.<sup>[4][9]</sup> It is often considered a modern substitute for methyl ionones, another class of fragrance ingredients.<sup>[2][7]</sup>

The provided core requirements, including the presentation of quantitative experimental data, detailed experimental protocols, and the visualization of signaling pathways, are standard for comparing scientific and therapeutic methods. However, these requirements are not applicable to **Koavone**, as it is not used in such a context. There are no publicly available studies, experimental data, or established protocols related to **Koavone**'s effects on biological signaling pathways or its efficacy in any therapeutic application.

Therefore, a comparison guide for researchers, scientists, and drug development professionals on the cost-effectiveness of **Koavone** for scientific or therapeutic purposes cannot be

generated. The fundamental premise of the request is based on inaccurate assumptions about the nature and application of this substance.

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